

Application Notes and Protocols for Assessing Propiomazine-Induced Sedation in Mice

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Compound of Interest

Compound Name: *Propiomazine*

Cat. No.: *B033155*

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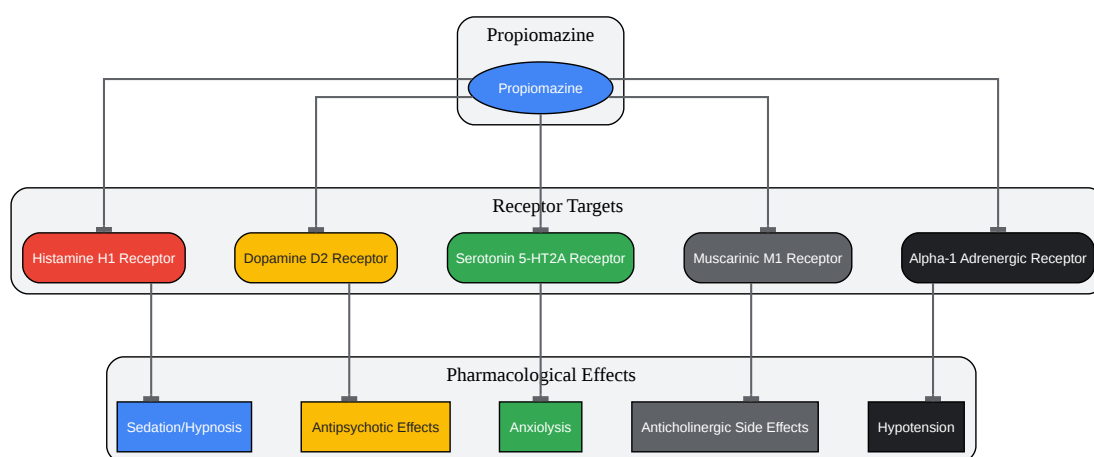
For Researchers, Scientists, and Drug Development Professionals

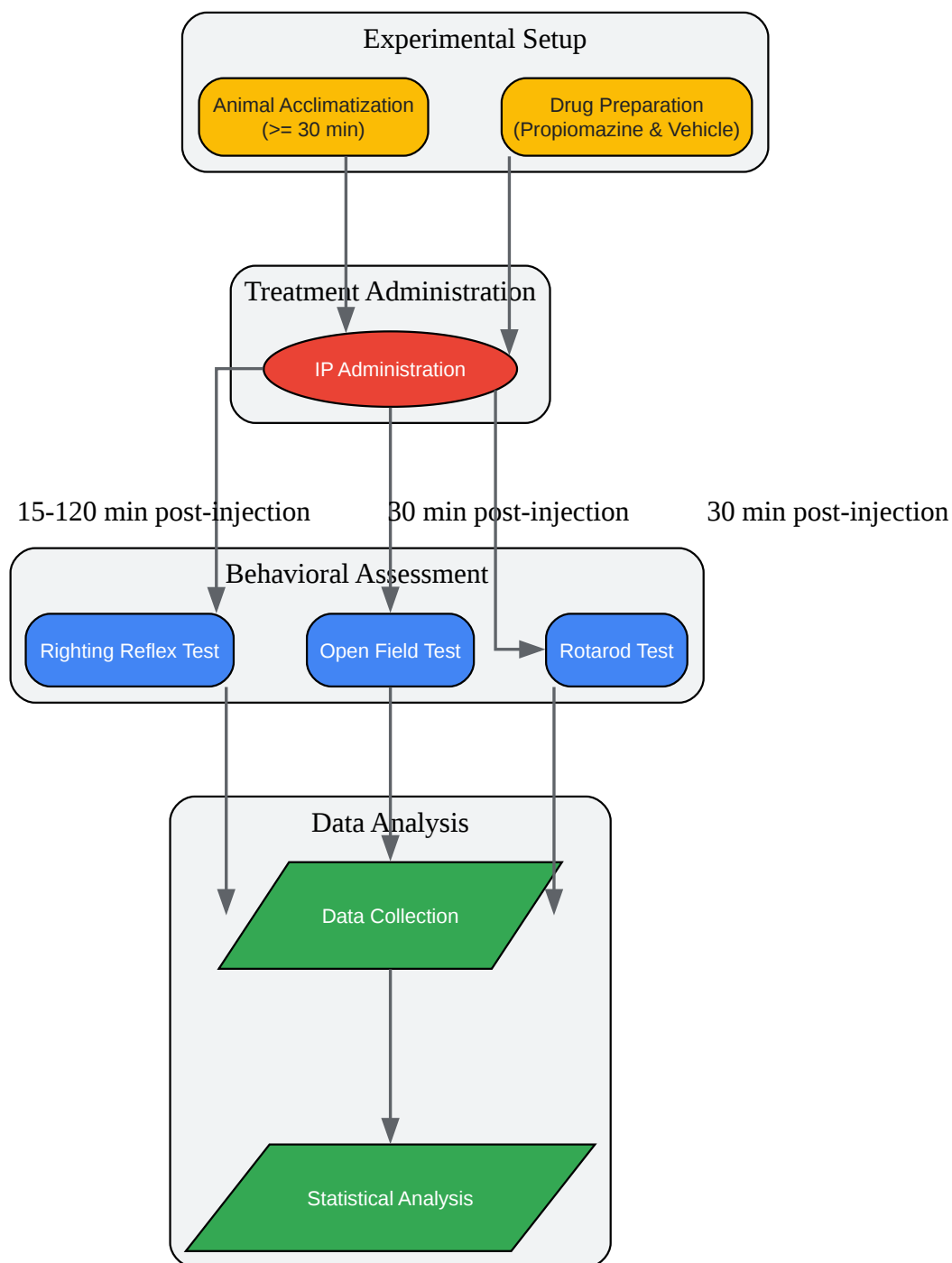
Introduction

Propiomazine is a phenothiazine derivative with sedative, antihistaminic, and antiemetic properties. Its primary mechanism of action involves the antagonism of several central nervous system receptors, including histamine H1, dopamine (D1, D2, D4), serotonin (5-HT2A, 5-HT2C), muscarinic (M1-M5), and alpha(1)-adrenergic receptors. The sedative effects of **propiomazine** are predominantly attributed to its potent histamine H1 receptor blockade. These application notes provide detailed protocols for assessing the sedative effects of **propiomazine** in mice using a battery of established behavioral tests.

Signaling Pathway of Propiomazine

Propiomazine exerts its effects by blocking multiple neurotransmitter receptors in the central nervous system. The diagram below illustrates the primary signaling pathways affected by **propiomazine**, leading to its sedative and other pharmacological effects.





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